

A Comparative Guide to the Cost-Effectiveness of Al-Ti Manufacturing Processes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Aluminum;titanium*

CAS No.: *12004-78-3*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cost-effectiveness and performance of various manufacturing processes for Aluminum-Titanium (Al-Ti) alloys, with a primary focus on the widely used Ti-6Al-4V alloy. The information presented is supported by experimental data to aid in the selection of the most suitable manufacturing route for specific research, development, and production needs.

Overview of Manufacturing Processes

The selection of a manufacturing process for Al-Ti components is a critical decision that impacts not only the final cost but also the material's microstructure and mechanical properties. This guide focuses on four key manufacturing methods:

- **Investment Casting:** A traditional method where a wax pattern is used to create a ceramic mold into which molten metal is poured.
- **Powder Metallurgy (PM):** A process involving the blending of metal powders, compacting them into a desired shape, and then sintering to create a solid part.

- **Selective Laser Melting (SLM):** An additive manufacturing (AM) or 3D printing process that uses a high-power laser to fuse metal powder particles together layer by layer.
- **Electron Beam Melting (EBM):** Another AM process that utilizes an electron beam in a vacuum to melt and fuse metal powder.

Comparative Analysis of Mechanical Properties

The manufacturing process significantly influences the mechanical properties of the final Al-Ti component. The following table summarizes typical mechanical properties of Ti-6Al-4V produced by different methods.

Manufacturing Process	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Hardness (HRC)
Investment Casting (HIPed)	950 - 1050	850 - 950	8 - 15	~36
Powder Metallurgy (HIPed)	900 - 1100	800 - 1000	10 - 18	30 - 40
Selective Laser Melting (As-built)	1100 - 1300	1000 - 1200	6 - 10	~38-42
Electron Beam Melting (As-built)	950 - 1100	850 - 1000	10 - 15	~35-38
Wrought (Annealed)	900 - 1150	830 - 1080	10 - 18	~36

Note: Properties can vary significantly based on specific process parameters, post-processing treatments (like Hot Isostatic Pressing - HIP), and the quality of the raw materials. The "Wrought (Annealed)" data is provided as a baseline for comparison with traditionally manufactured Ti-6Al-4V.

Cost-Effectiveness Comparison

The cost-effectiveness of a manufacturing process is a complex interplay of raw material costs, equipment investment, production volume, labor, and post-processing requirements.

Manufacturing Process	Raw Material Cost	Equipment Cost	Production Speed	Post-Processing	Best Suited For
Investment Casting	Moderate	High	Moderate to High	Often Required (surface finishing, HIP)	Complex shapes, medium to high volume production.
Powder Metallurgy	Low to Moderate	High	High	Can be significant (sintering, HIP)	High volume production of near-net-shape parts. [1]
Selective Laser Melting	High	High	Low to Moderate	Extensive (support removal, stress relief, surface finishing)	Highly complex, customized, low-volume parts.
Electron Beam Melting	High	Very High	Moderate	Less than SLM (fewer supports, lower residual stress)	High-value, complex parts for aerospace and medical. [2] [3]

Key Cost Considerations:

- Raw Material: Titanium powder for additive manufacturing is significantly more expensive than the raw materials for casting or conventional powder metallurgy.

- **Buy-to-Fly Ratio:** This ratio of the weight of the initial raw material to the weight of the final part is a major cost driver in aerospace applications. Additive manufacturing processes offer a significantly better buy-to-fly ratio compared to traditional subtractive methods.
- **Post-Processing:** Additive manufacturing methods often require extensive post-processing steps, such as support removal, heat treatment to relieve residual stresses, and surface finishing, which add to the overall cost and lead time.^{[2][3]} EBM generally requires less post-processing than SLM due to the high-temperature build environment which reduces internal stresses.^{[2][3]}
- **Energy Consumption:** The Kroll process, used to produce titanium sponge, is highly energy-intensive, contributing to the high initial cost of the material.^[4]

Experimental Protocols

Tensile Testing of Al-Ti Alloys

Objective: To determine the ultimate tensile strength, yield strength, and elongation of Al-Ti alloys manufactured by different processes.

Standard: This protocol is based on the ASTM E8/E8M "Standard Test Methods for Tension Testing of Metallic Materials".^{[5][6][7][8]}

Apparatus:

- Universal Testing Machine (UTM) with appropriate load cell capacity.
- Extensometer for accurate strain measurement.
- Calipers or micrometer for precise measurement of specimen dimensions.

Specimen Preparation:

- Fabricate dog-bone shaped tensile specimens from the Al-Ti material produced by each manufacturing process (casting, powder metallurgy, SLM, EBM).
- Ensure specimen dimensions conform to the specifications outlined in ASTM E8/E8M for the material form (e.g., round or flat).

- Machine the surfaces of the specimens to the required finish to eliminate stress concentrations.
- Accurately measure and record the cross-sectional area of the gauge section of each specimen.

Procedure:

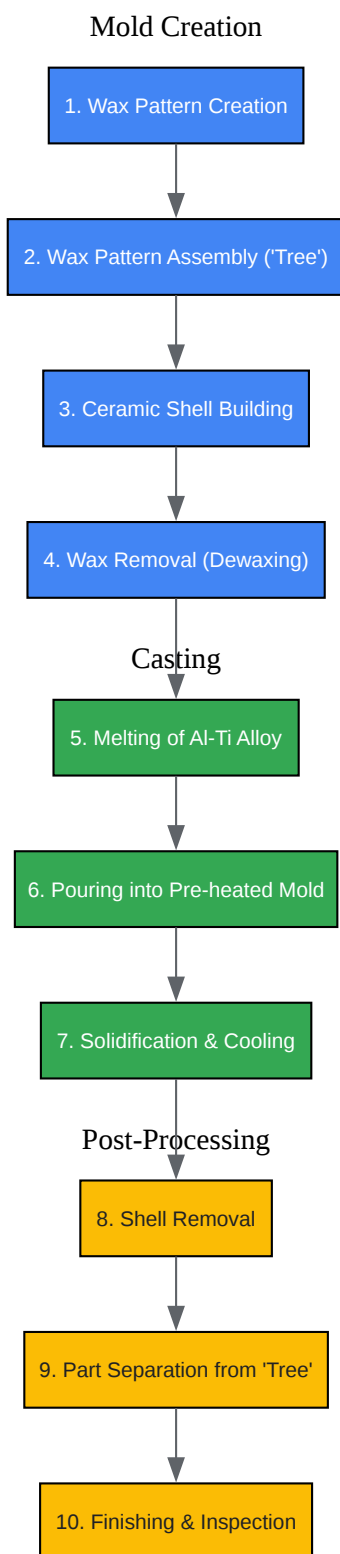
- Securely mount the specimen in the grips of the Universal Testing Machine, ensuring proper alignment to avoid bending stresses.
- Attach the extensometer to the gauge section of the specimen.
- Apply a tensile load at a constant strain rate as specified in ASTM E8/E8M.
- Continuously record the load and the corresponding elongation from the load cell and extensometer, respectively.
- Continue the test until the specimen fractures.
- After fracture, carefully fit the broken ends of the specimen together and measure the final gauge length to determine the percentage elongation.
- Measure the smallest cross-sectional area at the point of fracture to determine the reduction of area.

Data Analysis:

- Plot the stress-strain curve from the recorded load and elongation data.
- Determine the 0.2% offset yield strength from the stress-strain curve.
- Identify the ultimate tensile strength (the maximum stress reached during the test).
- Calculate the percentage elongation and reduction of area.

Visualizing Manufacturing Workflows

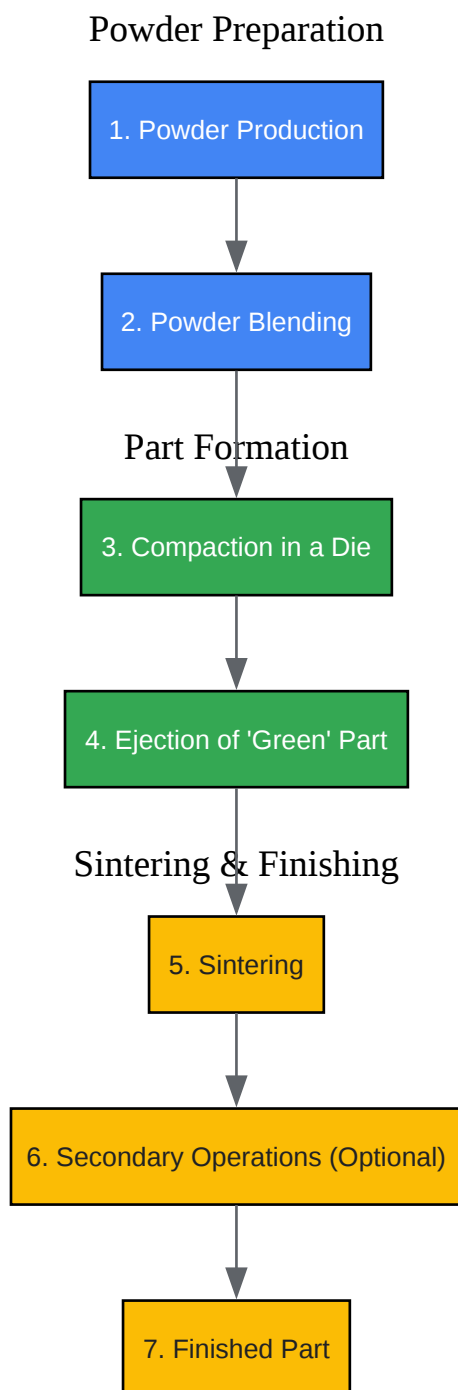
Investment Casting Workflow



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Caption: Workflow for the Investment Casting process.

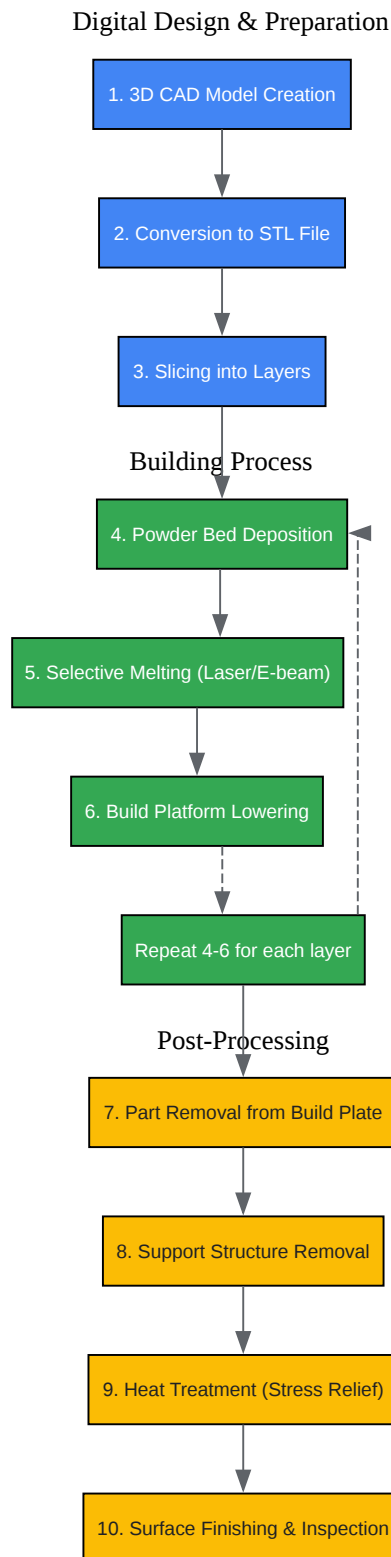
Powder Metallurgy Workflow



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Caption: Workflow for the Powder Metallurgy process.

Additive Manufacturing (SLM/EBM) Logical Flow



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Caption: Logical flow for Additive Manufacturing.

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- To cite this document: BenchChem. [A Comparative Guide to the Cost-Effectiveness of Al-Ti Manufacturing Processes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077228/docs#a-comparative-guide-to-the-cost-effectiveness-of-al-ti-manufacturing-processes>]

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